

Essential Safety and Operational Guidance for Handling Cinnamyl Butyrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cinnamyl butyrate

Cat. No.: B3429930

[Get Quote](#)

For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **Cinnamyl butyrate**, outlining necessary personal protective equipment (PPE), procedural guidance for use and disposal, and emergency protocols.

Physicochemical and Hazard Information

Cinnamyl butyrate is a colorless to pale yellow liquid with a fruity, balsamic odor.^[1] While it is utilized as a fragrance and flavor ingredient, it is crucial to handle it with appropriate safety measures to prevent irritation and exposure.^{[1][2]} Although not classified as hazardous under GHS in many reports, it can cause mild skin irritation.^{[2][3]}

Property	Value
Molecular Formula	C ₁₃ H ₁₆ O ₂ [4]
Molecular Weight	204.26 g/mol [1]
Appearance	Colorless to pale yellow liquid[1]
Odor	Balsamic, fruity, honey-like[1]
Flash Point	113 °C (235.4 °F) - closed cup
Boiling Point	300 °C
Density	1.013 g/mL at 25 °C
Solubility	Insoluble in water; soluble in alcohol and organic solvents[1][5]
Exposure Limits (OSHA PEL, NIOSH REL, ACGIH TLV)	No data available[3]

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment is mandatory when handling **Cinnamyl butyrate**:

- Eye and Face Protection: Chemical splash-resistant safety glasses or goggles with side protection are essential.[3] In situations where splashing is a risk, a face shield may be appropriate.[3]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves.[3] The specific glove material should be selected based on an evaluation of the workplace hazards, duration of use, and the glove's chemical resistance and physical properties.[3]
 - Protective Clothing: A laboratory coat and close-toed footwear are the minimum requirements.[3] Protective clothing should be selected based on the potential hazards, the physical environment, and the duration of exposure.[3]

- Respiratory Protection: While respirators are not a substitute for proper engineering controls like adequate ventilation, a respirator may be necessary in certain situations.[\[3\]](#) If required, use a NIOSH-approved respirator.

Standard Operating and Disposal Procedures

Handling:

- Always work in a well-ventilated area, such as under a chemical fume hood.[\[1\]](#)
- Avoid all contact with skin, eyes, and personal clothing.[\[3\]](#)
- Refrain from breathing in fumes or vapors.[\[3\]](#)
- Wash hands thoroughly after handling the substance.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)
- Do not eat, drink, or smoke in areas where **Cinnamyl butyrate** is handled.[\[3\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep containers tightly closed to prevent leakage.[\[1\]](#)
- Protect from heat and light.[\[1\]](#)

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.[\[3\]](#)[\[6\]](#)
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[3\]](#)
- Do not allow the product to enter drains, waterways, or soil.[\[3\]](#)
- Uncleaned containers should be handled in the same manner as the product itself and should not be reused.[\[3\]](#)[\[6\]](#)

Emergency Protocols

Accidental Release or Spill: In the event of a spill, follow these procedural steps to ensure a safe and effective cleanup:

- Ensure Adequate Ventilation and Remove Ignition Sources: Immediately ensure the area is well-ventilated and remove all sources of ignition.[3]
- Wear Appropriate PPE: Don personal protective equipment, including gloves, goggles, and a lab coat, before addressing the spill.[3]
- Contain the Spill: Prevent further leakage or spillage if it is safe to do so.[3]
- Absorb the Spill: Use an inert absorbent material, such as sand, earth, or vermiculite, to absorb the spilled **Cinnamyl butyrate**. [1][3]
- Collect and Dispose: Place the absorbed material into a suitable, labeled container for disposal. [1][3] Consult local regulations for proper disposal methods.[3]

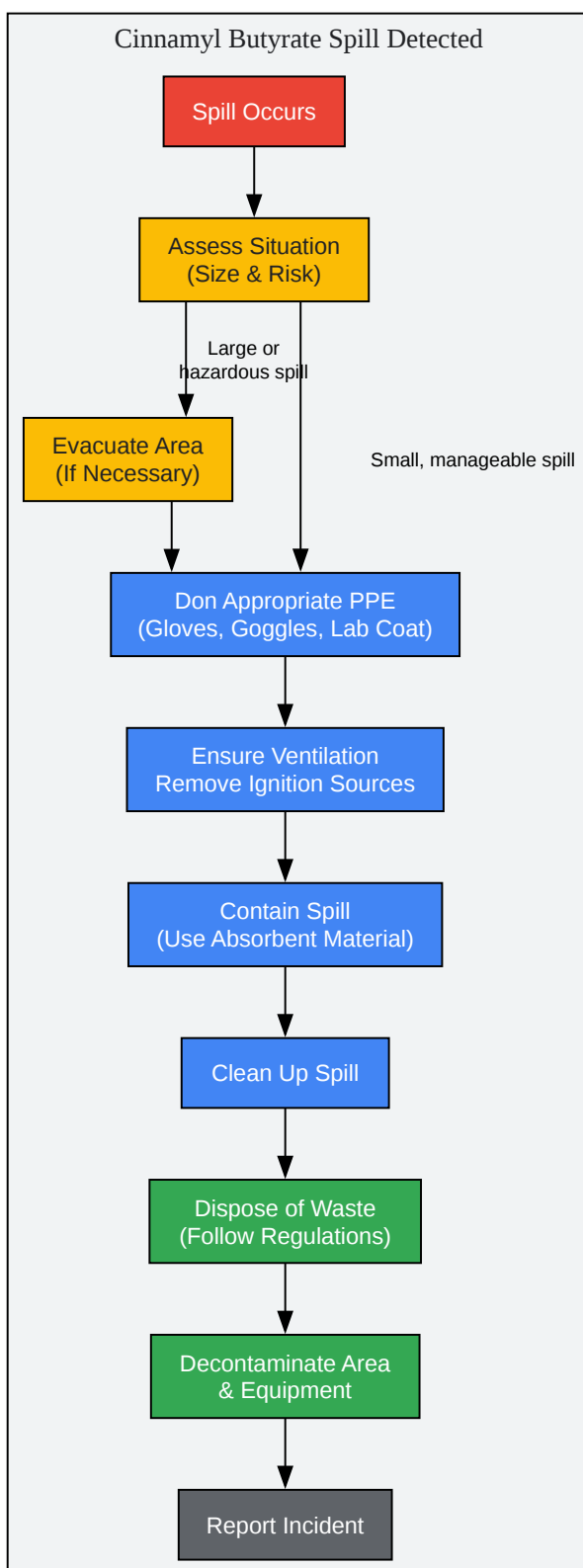
First Aid Measures: Immediate first aid is crucial in the event of exposure:

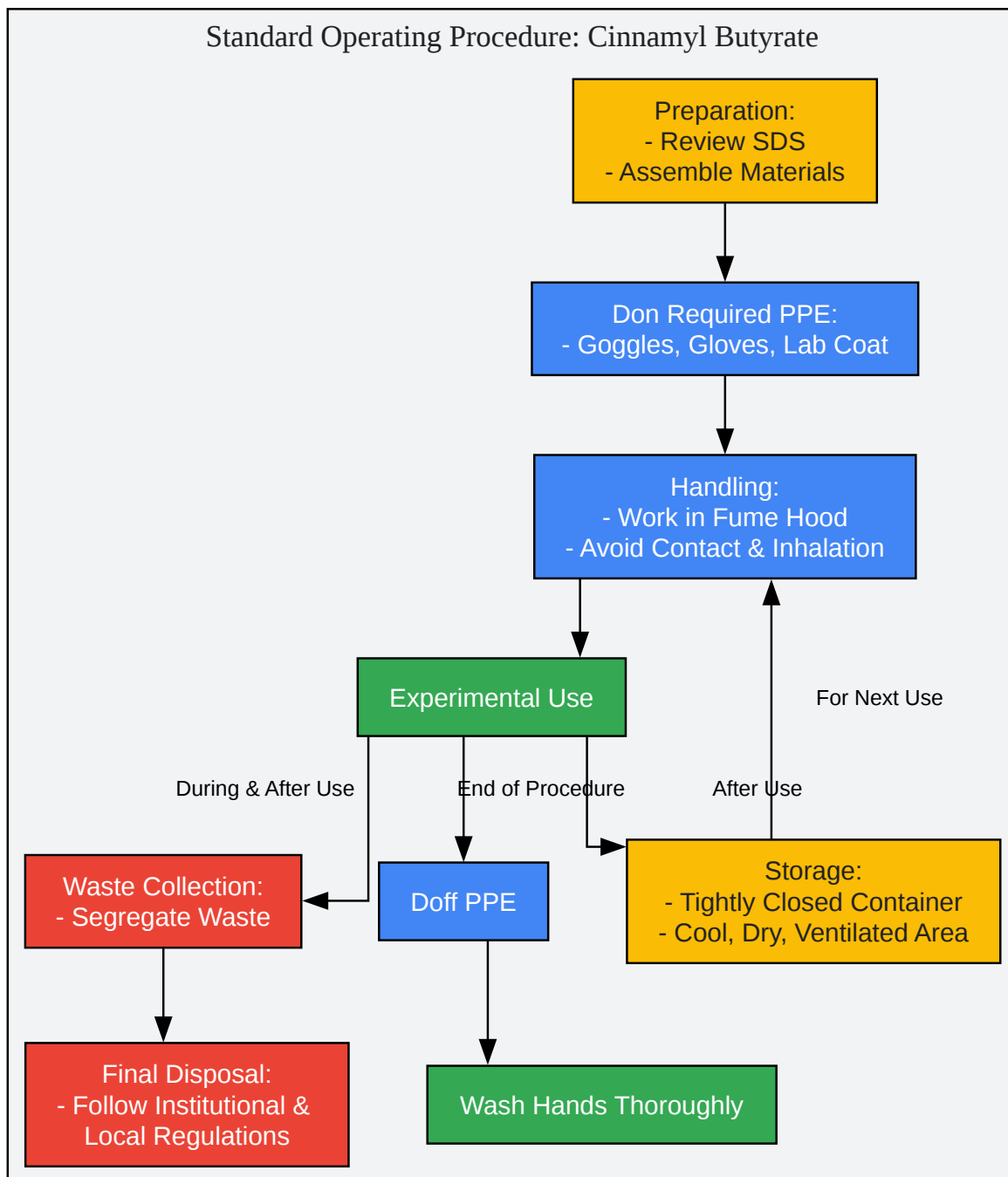
- Inhalation: Move the individual to fresh air.[3] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[3] Seek medical attention.[3]
- Skin Contact: Immediately flush the skin with running water for at least 15 minutes while removing any contaminated clothing and shoes.[3] Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids open.[3] Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[3]

Visual Workflow Guides

To further clarify procedural steps, the following diagrams illustrate the logical workflows for handling a chemical spill and for the standard operation of using **Cinnamyl butyrate** in a

laboratory setting.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbull.com [chemicalbull.com]
- 2. Cinnamyl butyrate | C13H16O2 | CID 5355254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sds.metasci.ca [sds.metasci.ca]
- 4. pfaltzandbauer.com [pfaltzandbauer.com]
- 5. chemicalbull.com [chemicalbull.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Cinnamyl Butyrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3429930#personal-protective-equipment-for-handling-cinnamyl-butyrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com